

# Decan-2-one-d5 CAS number and molecular formula

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## Compound of Interest

Compound Name: Decan-2-one-d5

Cat. No.: B12370297

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## In-Depth Technical Guide: Decan-2-one-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Decan-2-one-d5**, a deuterated analog of the naturally occurring ketone, decan-2-one. This document details its chemical properties, synthesis, and primary applications, with a focus on its use in research and development.

## Core Compound Data

**Decan-2-one-d5** is a stable, isotopically labeled compound valuable in analytical and metabolic studies. Below is a summary of its key chemical identifiers and properties, presented alongside its non-deuterated counterpart for comparative analysis.

Property	Decan-2-one-d5 (2-Decanone-1,1,1,3,3-d5)	Decan-2-one
CAS Number	55320-60-0[1][2]	693-54-9[3][4][5][6]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> D <sub>5</sub> O[7]	C <sub>10</sub> H <sub>20</sub> O[3][4][5][6]
Molecular Weight	161.30 g/mol [2]	156.27 g/mol [4]
Isotopic Enrichment	≥98 atom % D[1]	Not Applicable
Chemical Purity	≥98%[1]	Not Applicable

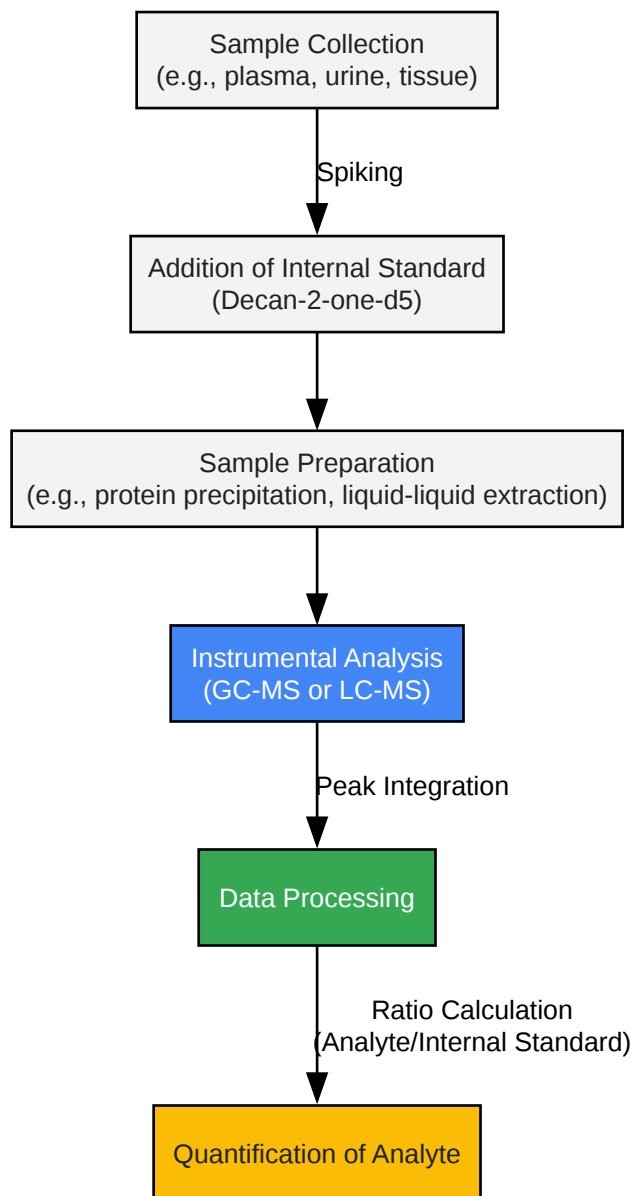
## Experimental Applications and Methodologies

The primary application of **Decan-2-one-d5** is as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). Its utility stems from its chemical similarity to the unlabeled analyte, allowing for accurate quantification by correcting for variations in sample preparation and instrument response.

## Experimental Workflow: Quantification of Decan-2-one in Biological Matrices

The following workflow outlines a typical experimental protocol for the use of **Decan-2-one-d5** as an internal standard.

## Experimental Workflow for Quantification



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Caption: A generalized workflow for the quantification of decan-2-one using its deuterated analog as an internal standard.

## Signaling Pathways and Biological Relevance

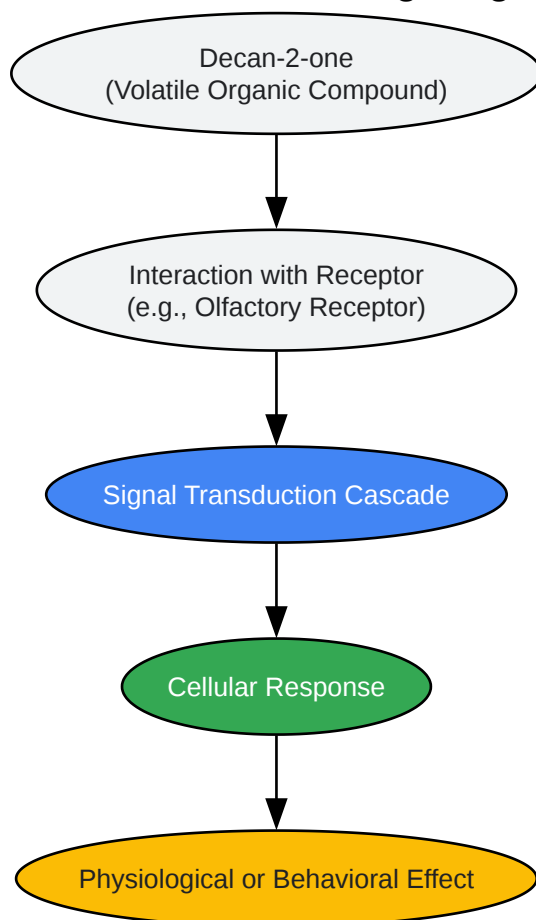
Decan-2-one is a naturally occurring compound found in various plants and is also a component of some insect pheromones. While **Decan-2-one-d5** is primarily a synthetic tool for analytical chemistry, understanding the biological context of the unlabeled compound is crucial

for studies in which it is used. Research into the biological activity of decan-2-one may involve investigating its role in cell signaling or as a volatile organic compound (VOC) in organismal interactions.

At present, specific signaling pathways directly modulated by decan-2-one are not well-established in the scientific literature. However, as a volatile ketone, its interactions would likely be with olfactory receptors or other chemosensory pathways.

The logical relationship for investigating the biological impact of a volatile compound like decan-2-one is outlined below.

### Logical Framework for Investigating Bioactivity



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Caption: A conceptual diagram illustrating the potential mechanism of action for a volatile bioactive compound like decan-2-one.

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